

Physical properties of 2-(Benzyloxy)benzoyl chloride (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Benzyloxy)benzoyl chloride

Cat. No.: B1278779

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An In-depth Technical Guide on the Physical Properties of 2-(Benzyloxy)benzoyl Chloride

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for successful synthesis and application. This technical guide provides a comprehensive overview of the physical properties of **2-(Benzyloxy)benzoyl chloride**, with a focus on its melting and boiling points.

Core Physical Properties

2-(Benzyloxy)benzoyl chloride is a solid at room temperature.^{[1][2]} Its physical characteristics are crucial for determining appropriate storage, handling, and reaction conditions.

Data Presentation

A summary of the key physical properties for **2-(Benzyloxy)benzoyl chloride** is presented in the table below for ease of reference.

Property	Value	Notes
Melting Point	63-68 °C	
Boiling Point	377.3 ± 17.0 °C	Predicted
Molecular Formula	C ₁₄ H ₁₁ ClO ₂	
Molecular Weight	246.69 g/mol	[3][4][5]
Density	1.230 ± 0.06 g/cm ³	Predicted
Storage Temperature	2-8 °C	[1][2]

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **2-(Benzyloxy)benzoyl chloride** are not detailed in the provided search results, standard laboratory procedures are typically employed for such measurements.

General Melting Point Determination (Capillary Method):

- A small, dry sample of the crystalline solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

General Boiling Point Determination (Distillation Method):

- The liquid sample is placed in a distillation flask.
- The flask is heated, and the vapor is allowed to rise and come into equilibrium with the liquid.
- The temperature of the vapor is measured with a thermometer.

- The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and this temperature remains constant during distillation.

It is important to note that the reported boiling point is a predicted value and may vary from experimentally determined values.

Synthesis and Reactivity

2-(Benzyloxy)benzoyl chloride is a versatile intermediate in organic synthesis.^[3] It is typically synthesized from 2-(benzyloxy)benzoic acid by treatment with a chlorinating agent, such as phosphorus(V) chloride.^[5]

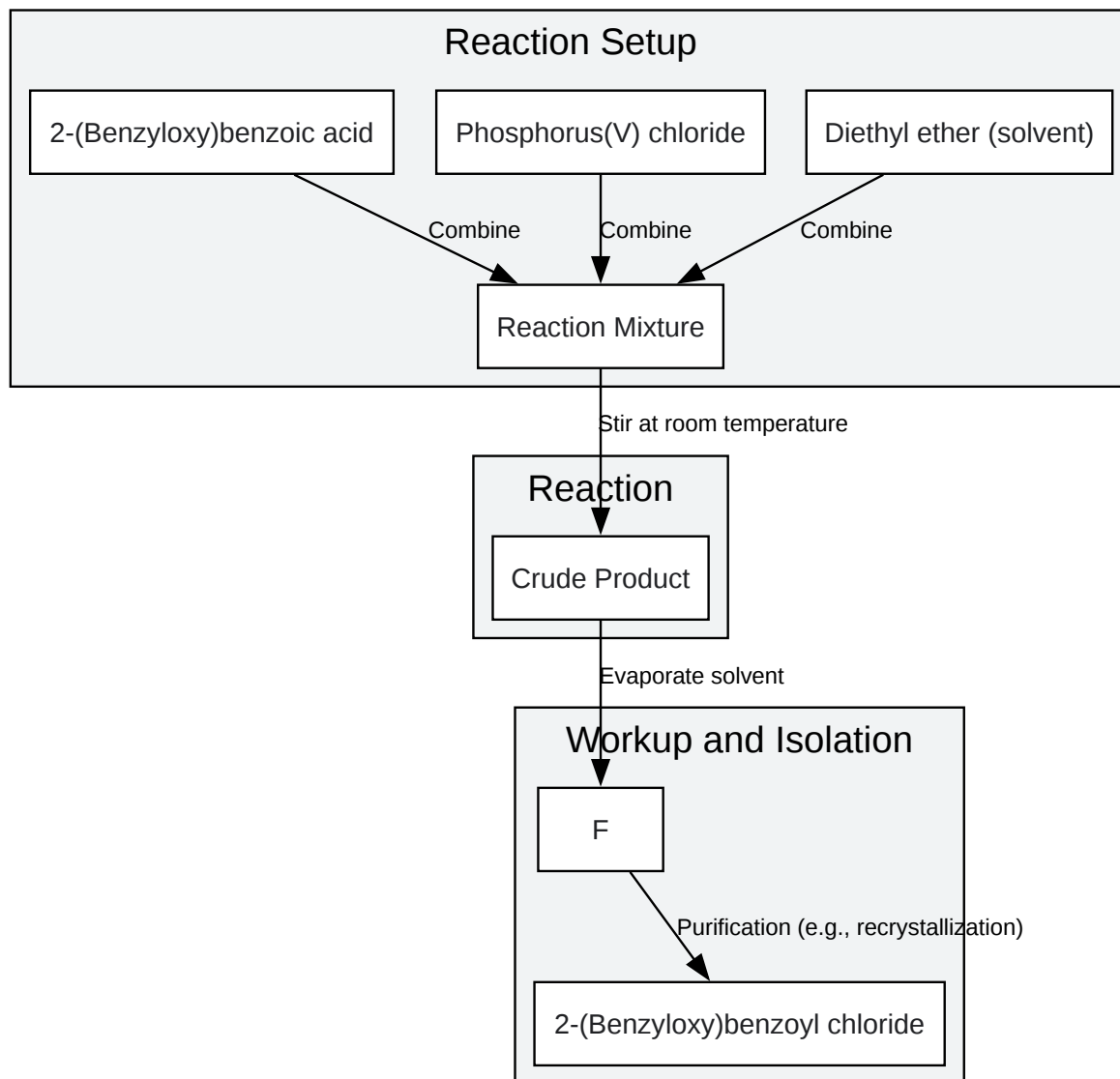
The reactivity of **2-(Benzyloxy)benzoyl chloride** is characteristic of acyl chlorides. It is sensitive to moisture and will hydrolyze to form the corresponding carboxylic acid and hydrochloric acid.^[3] It readily reacts with nucleophiles such as alcohols to form esters and can participate in Friedel-Crafts acylation reactions.^[3]

Mandatory Visualizations

Experimental Workflow: Synthesis of 2-(Benzyloxy)benzoyl Chloride

The following diagram illustrates a typical experimental workflow for the synthesis of **2-(Benzyloxy)benzoyl chloride** from 2-(benzyloxy)benzoic acid.

Synthesis of 2-(Benzyloxy)benzoyl Chloride



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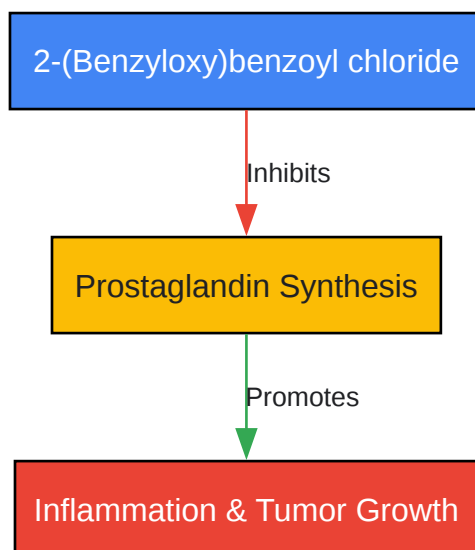
Caption: Synthetic workflow for **2-(Benzyloxy)benzoyl chloride**.

Proposed Mechanism of Action in Biological Systems

Research suggests that **2-(benzyloxy)benzoyl chloride** may exhibit anti-cancer properties through the inhibition of prostaglandin production.[3] Prostaglandins are signaling molecules

involved in inflammation, which can contribute to tumor growth.[3] The detailed mechanism of this inhibition is still under investigation.[3]

Proposed Anti-Cancer Mechanism



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Caption: Proposed inhibition of prostaglandin synthesis.

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